

Technical Guide: Sodium 3-(benzoyloxy)benzoate Applications & Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 3-(benzoyloxy)benzoate

CAS No.: 93776-88-6

Cat. No.: B12654229

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Executive Summary

Sodium 3-(benzoyloxy)benzoate is a specialized organic salt derived from the esterification of benzoic acid and 3-hydroxybenzoic acid. Unlike its para-substituted isomer (used extensively in linear liquid crystals) or its ortho-substituted isomer (related to salicylates), the meta-substitution of this compound confers a unique "bent-core" geometry. This structural feature makes it a critical intermediate in the synthesis of bent-core liquid crystals (BCLCs), functional polymers, and potentially as a pro-drug scaffold in pharmaceutical research.

This guide details the synthesis protocols, structural implications for material science, and safety profiles for researchers utilizing this compound.

Chemical Constitution & Properties[1][2]

The compound consists of two benzene rings linked by an ester group in a meta arrangement, terminated by a carboxylate sodium salt.

Property	Specification
IUPAC Name	Sodium 3-(benzoyloxy)benzoate
Molecular Formula	C ₁₄ H ₉ NaO ₄
Molecular Weight	264.21 g/mol
CAS Number	93776-88-6
Appearance	White to off-white crystalline powder
Solubility	Soluble in water, methanol; sparingly soluble in non-polar solvents. [1]
Melting Point	>300°C (decomposes)
Key Moiety	m-Phenylene ester linkage (Bent-core unit)

Synthesis & Production Logic

The synthesis of **Sodium 3-(benzoyloxy)benzoate** requires a controlled esterification followed by neutralization. The meta position of the hydroxyl group on the benzoic acid ring dictates the geometry.

Reaction Mechanism

The synthesis typically involves the Schotten-Baumann reaction or direct condensation using coupling agents (e.g., DCC) to prevent polymerization, as the substrate contains both acid and alcohol functionalities.

Pathway:

- **Activation:** Benzoyl chloride is reacted with 3-hydroxybenzoic acid.
- **Esterification:** The phenolic hydroxyl group attacks the acyl chloride.
- **Salt Formation:** The resulting acid is neutralized with Sodium Hydroxide or Sodium Bicarbonate.

Experimental Protocol (Laboratory Scale)

Note: This protocol is a standardized adaptation for research synthesis.

Reagents:

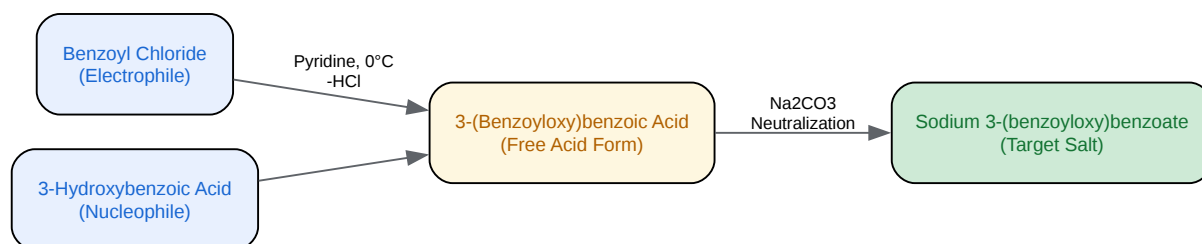
- 3-Hydroxybenzoic acid (1.0 eq)
- Benzoyl chloride (1.1 eq)
- Pyridine (Solvent/Base)
- Sodium Carbonate ()

Step-by-Step Workflow:

- Dissolution: Dissolve 13.8g (0.1 mol) of 3-hydroxybenzoic acid in 50 mL of dry pyridine/acetone mixture at 0°C.
- Acylation: Dropwise add 15.5g (0.11 mol) of benzoyl chloride over 30 minutes. Maintain temperature <5°C to prevent anhydride formation.
- Reflux: Allow to warm to room temperature, then reflux for 2 hours to ensure complete esterification.
- Quench & Isolate: Pour mixture into ice-water acidified with HCl. The precipitate is 3-(benzoyloxy)benzoic acid. Filter and wash with cold water.
- Salt Formation: Suspend the wet cake in water. Slowly add stoichiometric Sodium Carbonate solution until pH 7.5 is reached.
- Crystallization: Evaporate solvent or add ethanol to precipitate **Sodium 3-(benzoyloxy)benzoate**. Recrystallize from ethanol/water.

Synthesis Visualization

The following diagram illustrates the chemical transformation and the critical "bent" geometry introduced by the meta-substitution.



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Figure 1: Synthetic pathway from precursors to the final sodium salt.

Key Applications in Material Science

Bent-Core Liquid Crystals (BCLCs)

The primary scientific interest in 3-substituted benzoates lies in their ability to induce bent-core or "banana-shaped" molecular architectures. Unlike linear mesogens (calamitic) derived from 4-hydroxybenzoic acid, the 3-isomer introduces a kink of approximately 120°.

- **Mechanism:** When incorporated into supramolecular structures, this kink prevents simple nematic packing, often forcing the molecules into polar smectic phases (e.g., B1-B7 phases).
- **Utility:** These phases can exhibit ferroelectric or antiferroelectric switching even in achiral molecules, a property highly valued for fast-switching display technologies and optical sensors.

Polymer Nucleating Agents

Benzoate salts (like Sodium Benzoate) are industry-standard nucleating agents for Polypropylene (PP). **Sodium 3-(benzoyloxy)benzoate** acts as a high-molecular-weight analog.

- **Thermal Stability:** The ester linkage increases the molecular weight, potentially reducing volatility compared to simple benzoates.

- **Crystallization:** The aromatic rings provide a surface for polymer chain folding. The sodium ion facilitates ionic aggregation, creating nucleation sites that increase the stiffness and clarity of the polymer.

Structural Isomer Comparison

Understanding the position of the ester linkage is vital for application selection.

Isomer	Common Name/Analog	Primary Application	Geometry
2-Isomer	Salicyl Benzoate	UV Absorbers, Analgesics	Kinked (Intramolecular H-bond)
3-Isomer	3-(Benzoyloxy)benzoate	Bent-Core Liquid Crystals	Bent (120° Angle)
4-Isomer	Parabens / LCPs	High-Strength Fibers (Kevlar-like)	Linear (Rod-like)

Pharmaceutical & Biological Context

While less common than salicylates, the 3-(benzoyloxy)benzoate structure has implications in drug design as a prodrug.

Metabolic Hydrolysis

In vivo, esterases (such as carboxylesterases) readily hydrolyze the ester bond.

- **Benzoic Acid:** A known preservative and metabolic intermediate (excreted as hippuric acid).
- **3-Hydroxybenzoic Acid:** Exhibits mild antimicrobial properties and is an isomer of Salicylic acid but lacks the ulcerogenic potential associated with the ortho-hydroxyl group.

Potential Toxicology

- **Skin Irritation:** Likely low, similar to other benzoate esters.

- Systemic Toxicity: Determined by the load of benzoic acid. Generally considered safe (GRAS status for simple benzoates) within limits.

References

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- To cite this document: BenchChem. [Technical Guide: Sodium 3-(benzoyloxy)benzoate Applications & Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12654229/docs#technical-guide-sodium-3-benzoyloxy-benzoate-applications-properties\]](https://www.benchchem.com/product/b12654229/docs#technical-guide-sodium-3-benzoyloxy-benzoate-applications-properties)

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